

Unveiling Aphadilactone B: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Aphadilactone B*

Cat. No.: *B15589806*

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Shanghai, China – December 4, 2025 – Newly compiled technical findings shed light on the discovery, characterization, and potential therapeutic applications of **Aphadilactone B**, a novel diterpenoid dimer. This document serves as an in-depth resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of its chemical properties, biological activities, and the experimental protocols utilized in its study.

Aphadilactone B is part of a group of four related compounds, Aphadilactones A-D, which were first isolated from a plant belonging to the Meliaceae family. These compounds have garnered significant interest due to their demonstrated biological activities, including inhibitory effects on diacylglycerol O-acyltransferase (DGAT) and antimalarial properties.^[1] Further research has also explored the antimalarial potential of related diterpenoid dimers from *Aphanamixis grandifolia*, which possess a novel carbon skeleton.^[1]

Physicochemical Characteristics of Aphadilactone B

Detailed structural and physicochemical data for **Aphadilactone B** are crucial for its synthesis and further investigation. While specific quantitative data for **Aphadilactone B** was not available in the public domain at the time of this compilation, the general class of Aphadilactones has been characterized.

Table 1: Spectroscopic and Physicochemical Data for Aphadilactone Analogs

Parameter	Data for Related Diterpenoid Dimers	Source
Molecular Formula	C ₄₀ H ₅₂ O ₈ (for Aphadilactone A)	J Org Chem. 2013;79:599–607
Molecular Weight	660.8 g/mol (for Aphadilactone A)	[2]
¹ H NMR	Complex spectral data indicative of a dimeric structure	J Org Chem. 2013;79:599–607
¹³ C NMR	Multiple quaternary and methine carbons confirming the complex scaffold	J Org Chem. 2013;79:599–607
Mass Spectrometry	High-resolution mass spectrometry data confirms the molecular formula	J Org Chem. 2013;79:599–607
Crystal Structure	X-ray crystallography reveals a unique carbon skeleton	Org Biomol Chem. 2016;14:957–962

Biological Activity

Aphadilactone B and its related compounds have shown promising biological activities, particularly in the context of metabolic and infectious diseases.

Table 2: Bioactivity Data for Aphadilactones

Assay	Target	Result (IC ₅₀)	Source
DGAT Inhibition	Diacylglycerol O-acyltransferase	Data not publicly available	J Org Chem. 2013;79:599–607
Antimalarial Activity	Plasmodium falciparum	Potent activity observed	[1]

Experimental Protocols

The following section details the generalized experimental methodologies for the isolation and characterization of Aphadilactones, based on the available literature.

Isolation of Aphadilactones

The isolation of Aphadilactones A-D was achieved from the powdered, air-dried plant material of a species from the Meliaceae family. A multi-step extraction and chromatographic process was employed:

- **Extraction:** The plant material was extracted with an organic solvent (e.g., ethanol or methanol) at room temperature.
- **Partitioning:** The crude extract was then partitioned between different immiscible solvents (e.g., n-hexane, ethyl acetate, and water) to separate compounds based on polarity.
- **Chromatography:** The active fraction (typically the ethyl acetate fraction) was subjected to repeated column chromatography on silica gel, Sephadex LH-20, and preparative High-Performance Liquid Chromatography (HPLC) to yield the pure Aphadilactones.

Structural Elucidation

The chemical structures of the Aphadilactones were determined using a combination of spectroscopic techniques:

- **1D and 2D Nuclear Magnetic Resonance (NMR) Spectroscopy:** Including ¹H, ¹³C, COSY, HSQC, and HMBC experiments to establish the connectivity of atoms.

- High-Resolution Mass Spectrometry (HRMS): To determine the elemental composition and molecular formula.
- X-ray Crystallography: To determine the absolute stereochemistry and three-dimensional structure of the molecule.

Visualizing the Research Workflow

To better understand the process of discovering and characterizing **Aphadilactone B**, the following workflow diagram is provided.

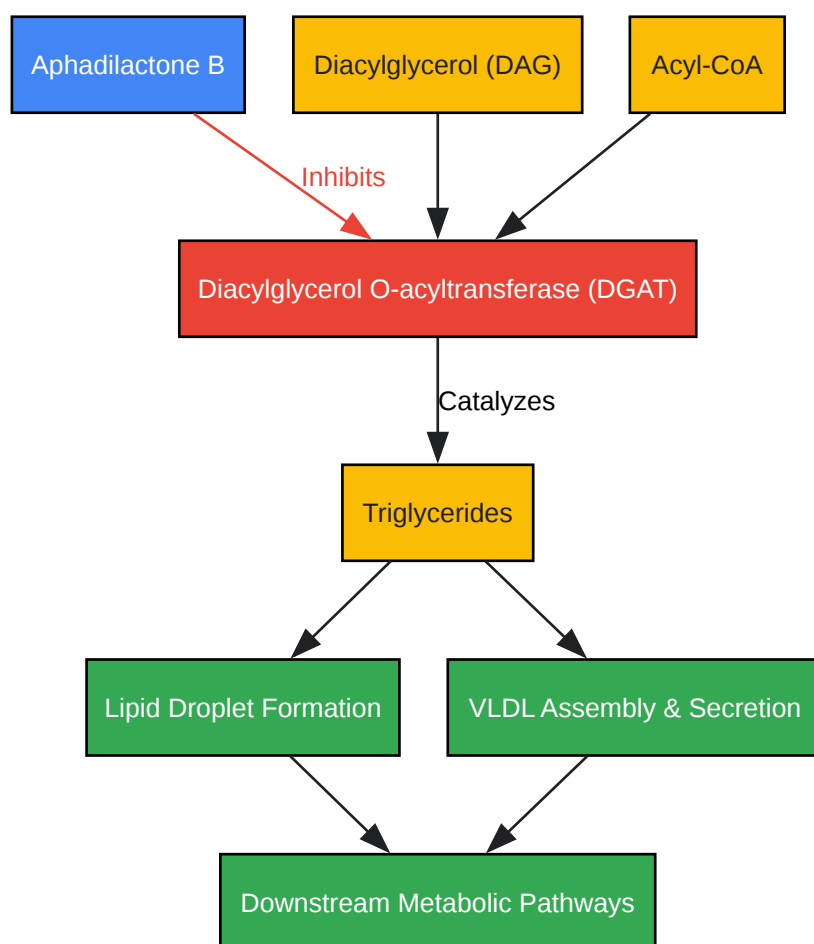


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Discovery and Characterization Workflow for **Aphadilactone B**.

Potential Signaling Pathways

The inhibitory activity of Aphadilactones on DGAT suggests a potential role in modulating lipid metabolism. DGAT is a key enzyme in the synthesis of triglycerides. By inhibiting this enzyme, **Aphadilactone B** could potentially impact signaling pathways related to metabolic disorders.



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References

- 1. Antiplasmodial natural products: an update - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. Cas 1522004-66-5,aphadilactone A | [lookchem \[lookchem.com\]](#)
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